

Solubility of 5-Methyl-2-nitroaniline in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 5-Methyl-2-nitroaniline

Cat. No.: B1293789

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **5-Methyl-2-nitroaniline** (CAS No. 578-46-1), a key intermediate in the synthesis of various organic compounds. This document summarizes the available qualitative solubility data, presents a detailed experimental protocol for quantitative solubility determination, and provides visual representations of the experimental workflow.

Introduction

5-Methyl-2-nitroaniline, also known as 6-Nitro-m-toluidine, is a crystalline solid that serves as a building block in the manufacturing of dyes, pigments, and specialty chemicals. A thorough understanding of its solubility in various organic solvents is paramount for optimizing reaction conditions, developing purification strategies such as recrystallization, and formulating products. This guide aims to provide researchers and professionals in drug development and chemical synthesis with the necessary information to effectively work with this compound.

Solubility Profile

Currently, there is a notable absence of publicly available quantitative solubility data for **5-Methyl-2-nitroaniline** in common organic solvents. However, qualitative information and data from closely related isomers can provide valuable insights.

Qualitative Solubility Data

The available qualitative solubility information for **5-Methyl-2-nitroaniline** is summarized in Table 1. This information is primarily derived from observations during synthesis and purification processes.

| Solvent Name | Chemical Formula | Qualitative Solubility | Source |
|--------------|----------------------------------|---------------------------|--------|
| Water | H ₂ O | Insoluble | [1][2] |
| Ethanol | C ₂ H ₅ OH | Recrystallization solvent | |

It is important to note that the term "recrystallization solvent" implies that **5-Methyl-2-nitroaniline** has moderate solubility at elevated temperatures and lower solubility at room temperature in ethanol, a property essential for effective purification.

For context, the regioisomer, 2-Methyl-5-nitroaniline, is reported to be soluble in acetone, benzene, ether, and ethanol.[3] While this does not provide quantitative values for **5-Methyl-2-nitroaniline**, it suggests that polare aprotic and protic solvents are likely to be effective solvents.

Experimental Protocol for Solubility Determination

To address the lack of quantitative data, a robust experimental protocol is essential. The following is a detailed methodology for the determination of the solubility of **5-Methyl-2-nitroaniline** in organic solvents using the isothermal shake-flask method, a widely accepted and reliable technique.

Principle

An excess amount of the solid solute, **5-Methyl-2-nitroaniline**, is equilibrated with a known volume of the solvent at a constant temperature. The concentration of the solute in the resulting saturated solution is then determined analytically, which represents the solubility of the compound at that specific temperature.

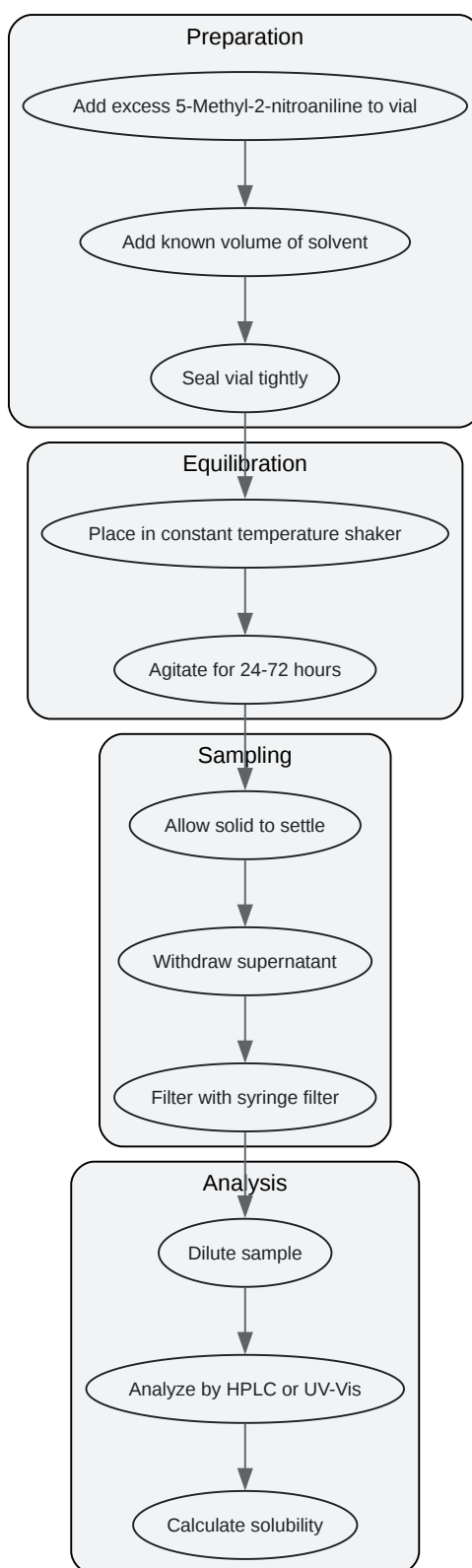
Materials and Apparatus

- Materials:

- **5-Methyl-2-nitroaniline** (purity > 99%)
- High-purity organic solvents (e.g., methanol, ethanol, acetone, ethyl acetate, etc.)
- Apparatus:
 - Analytical balance (± 0.1 mg)
 - Constant temperature orbital shaker or water bath
 - Calibrated thermometer or thermocouple
 - Glass vials with PTFE-lined screw caps
 - Syringes and syringe filters (0.22 μm or 0.45 μm , solvent-compatible)
 - Volumetric flasks and pipettes
 - High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis spectrophotometer

Experimental Procedure

The workflow for the isothermal solubility determination is depicted in the following diagram:



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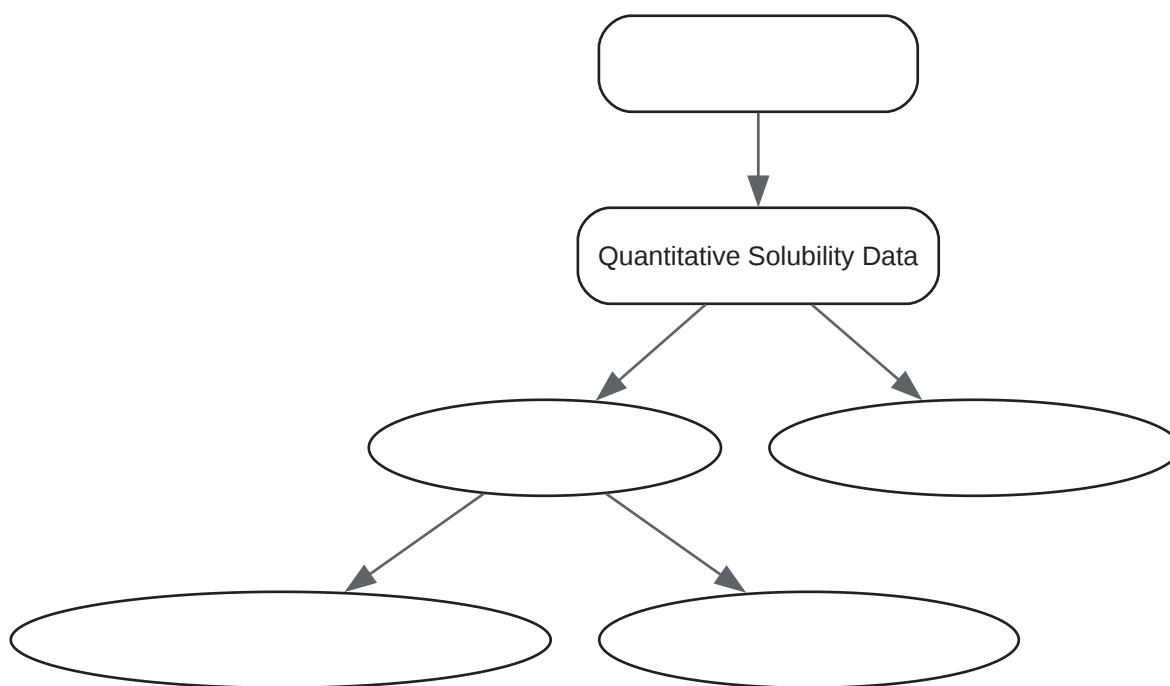
Caption: Experimental workflow for isothermal solubility determination.

- Preparation of Saturated Solution:
 1. Add an excess amount of **5-Methyl-2-nitroaniline** to a glass vial. The excess solid is crucial to ensure that a saturated solution is achieved.
 2. Accurately add a known volume or mass of the desired organic solvent to the vial.
 3. Tightly seal the vial with a PTFE-lined cap to prevent solvent evaporation.
- Equilibration:
 1. Place the vials in a constant temperature orbital shaker or water bath set to the desired temperature.
 2. Agitate the samples for a sufficient period (typically 24-72 hours) to allow the system to reach solid-liquid equilibrium. The time required for equilibration should be determined by preliminary experiments where the concentration is measured at different time points until it becomes constant.
- Sampling and Sample Preparation:
 1. After the equilibration period, cease agitation and allow the vials to stand in the constant temperature bath for at least 2 hours to allow the excess solid to sediment.
 2. Carefully withdraw an aliquot of the clear supernatant using a syringe.
 3. Immediately attach a syringe filter to the syringe and dispense the saturated solution into a clean, pre-weighed vial. This step is critical to remove any undissolved micro-particles.
- Analysis:
 1. Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical instrument.
 2. Determine the concentration of **5-Methyl-2-nitroaniline** in the diluted sample using a validated analytical method, such as HPLC with UV detection or UV-Vis spectrophotometry. A calibration curve should be prepared using standard solutions of known concentrations.

3. Calculate the solubility of **5-Methyl-2-nitroaniline** in the solvent at the given temperature, typically expressed in units of g/100 g of solvent, g/L of solution, or mole fraction.

Logical Relationships in Solubility Studies

The determination of solubility is a critical step that informs subsequent processes in research and development. The logical flow from solubility data to its application is illustrated below.



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Caption: Logical flow from solubility data to its applications.

Conclusion

While quantitative solubility data for **5-Methyl-2-nitroaniline** in organic solvents is not readily available in the public domain, this technical guide provides a robust framework for its experimental determination. The detailed isothermal shake-flask method offers a reliable means for researchers to generate the necessary data for their specific applications. The qualitative information and the logical workflows presented herein serve as a valuable resource for scientists and professionals engaged in chemical synthesis and drug development involving **5-Methyl-2-nitroaniline**. The generation and publication of quantitative solubility data for this compound would be a significant contribution to the chemical sciences community.

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- To cite this document: BenchChem. [Solubility of 5-Methyl-2-nitroaniline in Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293789#5-methyl-2-nitroaniline-solubility-in-organic-solvents]

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